

3-Aminophenylacetic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-Aminophenylacetic acid

Cat. No.: B014233

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3-Aminophenylacetic Acid: A Core Data Summary

This guide provides essential physicochemical data for **3-Aminophenylacetic acid**, a compound relevant to researchers and professionals in drug development and chemical synthesis. The information is presented to facilitate quick reference and integration into research workflows.

Core Physicochemical Data

The fundamental molecular properties of **3-Aminophenylacetic acid** are summarized below. This data is computationally derived and experimentally verified, forming the basis for its use in further scientific applications.

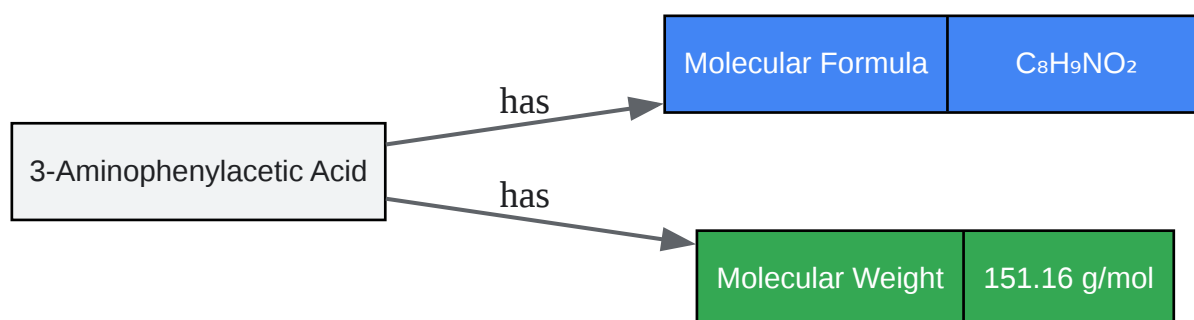
Identifier	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[1][2][3][4]
Molecular Weight	151.16 g/mol	[1][2][4][5]
Linear Formula	H ₂ NC ₆ H ₄ CH ₂ CO ₂ H	[5]
CAS Number	14338-36-4	[1][2][4][5]

Methodological Note

The molecular weight and formula presented are standard reference values. The molecular formula is determined by the elemental composition of the molecule. The molecular weight is calculated based on the isotopic masses of the constituent atoms and is commonly verified experimentally using techniques such as mass spectrometry. These values are widely cited in chemical literature and databases.

Data Relationship Visualization

The logical connection between the compound's name and its primary molecular identifiers is illustrated in the diagram below.



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Caption: Relationship between compound and its molecular properties.

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References

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